

Pharmacokinetics of Levo Mepromazine-d3: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Levo Mepromazine-d3*

Cat. No.: *B15554923*

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A comprehensive review of the existing scientific literature reveals a significant gap in the specific pharmacokinetic data for **Levo Mepromazine-d3**. This deuterated form of Levo Mepromazine is consistently referenced as a tool for bioanalytical assays, primarily serving as an internal standard for the accurate quantification of Levo Mepromazine in biological matrices. Its utility in this context suggests that its physicochemical properties and, by extension, its pharmacokinetic profile, are nearly identical to the non-deuterated parent compound. However, dedicated studies detailing the absorption, distribution, metabolism, and excretion (ADME) of **Levo Mepromazine-d3** are not publicly available.

This guide, therefore, focuses on the well-documented pharmacokinetics of Levo Mepromazine, providing a thorough overview for researchers, scientists, and drug development professionals. The information presented here is extrapolated to be largely representative of **Levo Mepromazine-d3**, with the understanding that subtle isotopic effects on metabolism may exist but have not been formally investigated.

Quantitative Pharmacokinetic Data of Levo Mepromazine

The following table summarizes the key pharmacokinetic parameters of Levo Mepromazine, compiled from various clinical studies. It is important to note the significant inter-individual variability in these values.

Parameter	Value	Reference
Bioavailability (Oral)	~50-60%	[1]
Time to Peak Plasma Concentration (Tmax)	1-3 hours (Oral), 0.5-1.5 hours (IM)	[2]
Half-life (t1/2)	15-78 hours	[3][4]
Volume of Distribution (Vd)	0.3-0.7 L/kg	[5]
Protein Binding	~90%	[5]
Metabolism	Extensively hepatic, primarily by CYP3A4	[5]
Elimination	Primarily as metabolites in urine and feces; <1% as unchanged drug	[1]

Experimental Protocols

Detailed methodologies for key experiments cited in the literature for Levo Mepromazine are outlined below. These protocols provide a framework for designing future studies, including those that might investigate **Levo Mepromazine-d3**.

Bioavailability and Pharmacokinetic Study in Psychiatric Patients

- Study Design: Repeated administration of Levo Mepromazine tablets or syrup to psychiatric patients.[3][4]
- Subjects: 8 psychiatric patients.[3][4]
- Drug Administration: Repeated oral doses of Levo Mepromazine tablets or syrup.[3][4]

- Sample Collection: Plasma samples were collected at various time points after drug administration.[\[3\]](#)[\[4\]](#)
- Analytical Method: Plasma levels of Levo Mepromazine and its sulfoxide metabolite were measured using a validated chromatographic method.[\[3\]](#)[\[4\]](#)

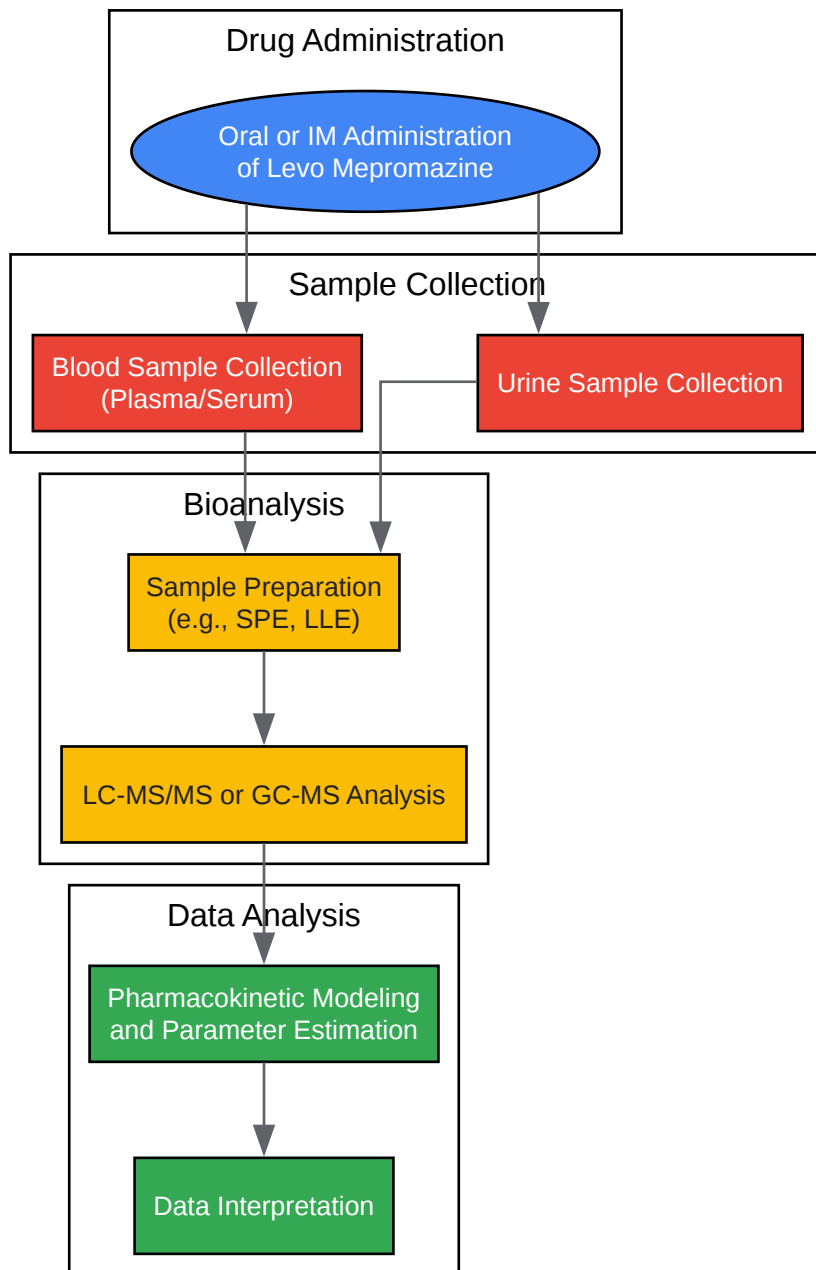
Metabolism Study in Healthy Volunteers

- Study Design: Single-dose administration to healthy male volunteers.[\[6\]](#)
- Subjects: Healthy male volunteers.[\[6\]](#)
- Drug Administration: A single 50 or 100 mg oral dose of Levo Mepromazine.[\[6\]](#)
- Sample Collection: Urine samples were collected for 24 hours.[\[6\]](#)
- Analytical Method: Urine samples were treated with β -glucuronidase, purified by solid-phase extraction, and analyzed by gas chromatography-mass spectrometry (GC-MS) to identify metabolites.[\[6\]](#)

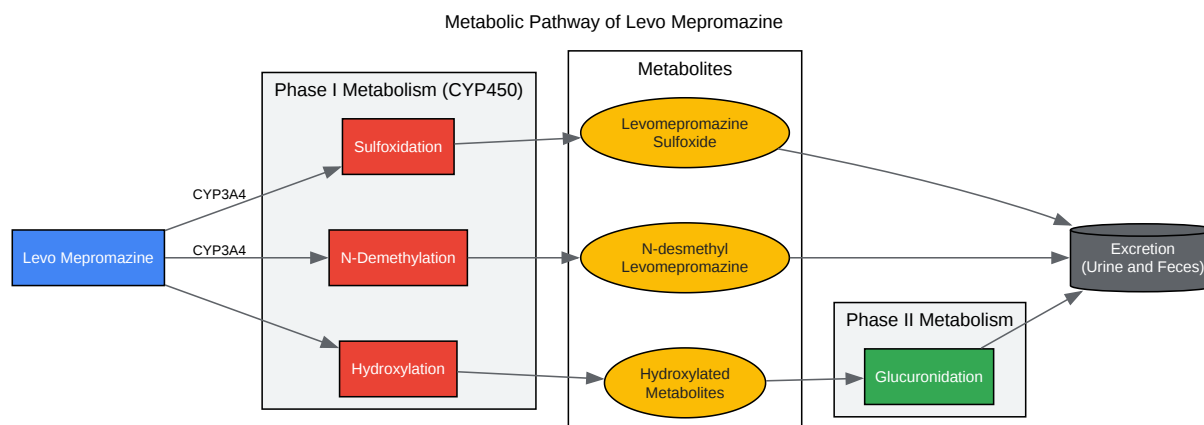
Visualizations

The following diagrams illustrate key pathways and workflows related to the pharmacokinetics of Levo Mepromazine.

Experimental Workflow for Levo Mepromazine Pharmacokinetic Analysis

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Caption: Experimental workflow for pharmacokinetic analysis.



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Caption: Metabolic pathway of Levo Mepromazine.

Conclusion

While a dedicated and in-depth pharmacokinetic guide for **Levo Mepromazine-d3** cannot be constructed from the currently available scientific literature, the extensive data on Levo Mepromazine provides a robust foundation for understanding its behavior in biological systems. The primary role of **Levo Mepromazine-d3** as an internal standard in bioanalytical methods underscores its similarity to the parent compound. Future research is warranted to elucidate any potential kinetic isotope effects that may differentiate the pharmacokinetic profile of the deuterated form from its non-deuterated counterpart. Such studies would be invaluable for the drug development community and would allow for a more complete understanding of this important compound.

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